

Handling and storage procedures for cinnamyl butyrate in the lab

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Compound of Interest

Compound Name: Cinnamyl butyrate

Cat. No.: B1240197

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Application Notes and Protocols for Cinnamyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling, storage, and use of **cinnamyl butyrate** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of the compound for research and development applications.

Compound Information

Cinnamyl Butyrate is an ester with a characteristic warm, fruity, and sweet aroma, reminiscent of cinnamon and apricot.^[1] It is utilized in the fragrance and flavor industries and may be investigated for other biological activities in a research context.^{[1][2]}

Table 1: Physical and Chemical Properties of **Cinnamyl Butyrate**

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[1][3]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[4]
Molecular Weight	204.27 g/mol	[4]
Odor	Warm, fruity, sweet, cinnamon-like	[1]
Boiling Point	299 - 301 °C	[5]
Flash Point	> 110 °C (> 230 °F)	[6][7]
Specific Gravity	1.010 - 1.017 @ 25°C	[6][7]
Refractive Index	1.525 - 1.530 @ 20°C	[6][7]
Solubility	Insoluble in water; soluble in alcohols and oils	[1][8]
Purity	Typically ≥98%	[5]

Hazard Identification and Safety Precautions

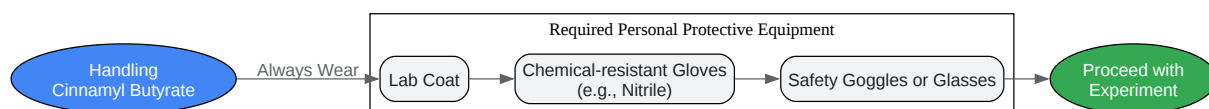
Cinnamyl butyrate is generally considered to have low toxicity, but proper handling is essential to minimize exposure and potential risks.

Table 2: Hazard Identification

Hazard	Description	GHS Classification
Skin Contact	May cause mild skin irritation. [9] Prolonged exposure may lead to dermatitis.[3]	Skin Irritant (Category 2)[3]
Eye Contact	May cause eye irritation.[10]	Eye Irritant (Category 2A)[3]
Inhalation	May cause respiratory irritation if vapors are inhaled in high concentrations.[10]	-
Ingestion	May be harmful if swallowed. [10]	-
Environmental	Harmful to aquatic life with long-lasting effects.[3]	Aquatic Chronic (Category 3) [3]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **cinnamyl butyrate** to determine the appropriate level of PPE.



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Caption: Standard PPE for handling **cinnamyl butyrate**.

Handling and Storage Protocols

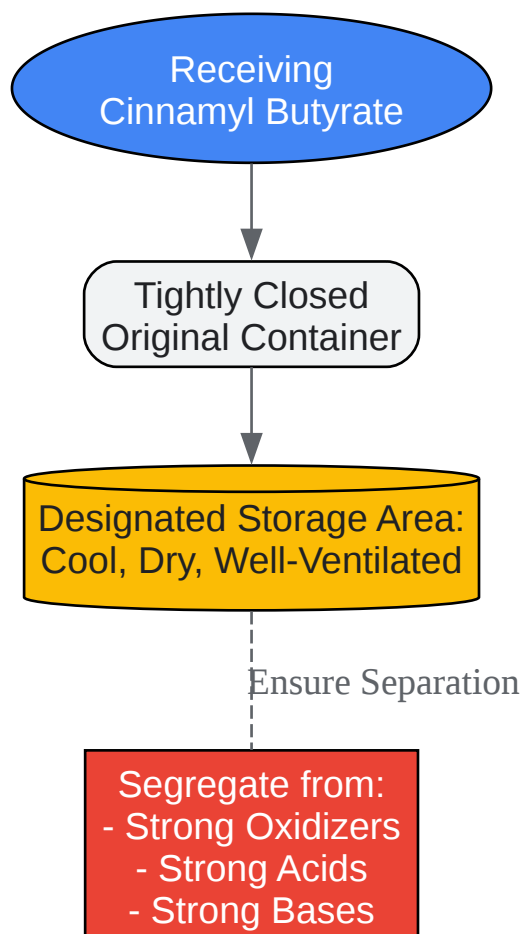
General Handling Procedures

- Ventilation: Always handle **cinnamyl butyrate** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[1][3]

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3][9]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][9]
- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition.[9]

Storage Procedures

- Container: Store in a tightly closed, original container.[3][9]
- Location: Keep in a cool, dry, and well-ventilated area.[1][3]
- Light and Heat: Protect from direct sunlight and heat sources.[1][3]
- Incompatibilities: Store separately from strong oxidizing agents, strong acids, and strong bases.[3]



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Caption: **Cinnamyl butyrate** storage workflow.

Experimental Protocols

Preparation of Stock Solutions

Given its solubility, **cinnamyl butyrate** stock solutions are typically prepared in organic solvents.

- Solvent Selection: Choose a suitable solvent such as ethanol or other oils based on the experimental requirements.^{[1][8]}
- Calculation: Determine the mass of **cinnamyl butyrate** needed to achieve the desired concentration in the final volume of the stock solution.
- Dissolution:
 - Tare a clean, dry glass vial on an analytical balance.
 - Using a calibrated pipette, carefully transfer the calculated mass of **cinnamyl butyrate** into the vial.
 - Add the appropriate volume of solvent to the vial.
 - Cap the vial tightly and vortex or sonicate until the **cinnamyl butyrate** is completely dissolved.
- Labeling and Storage: Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation. Store in a tightly sealed container at the appropriate temperature, protected from light.

Emergency Procedures

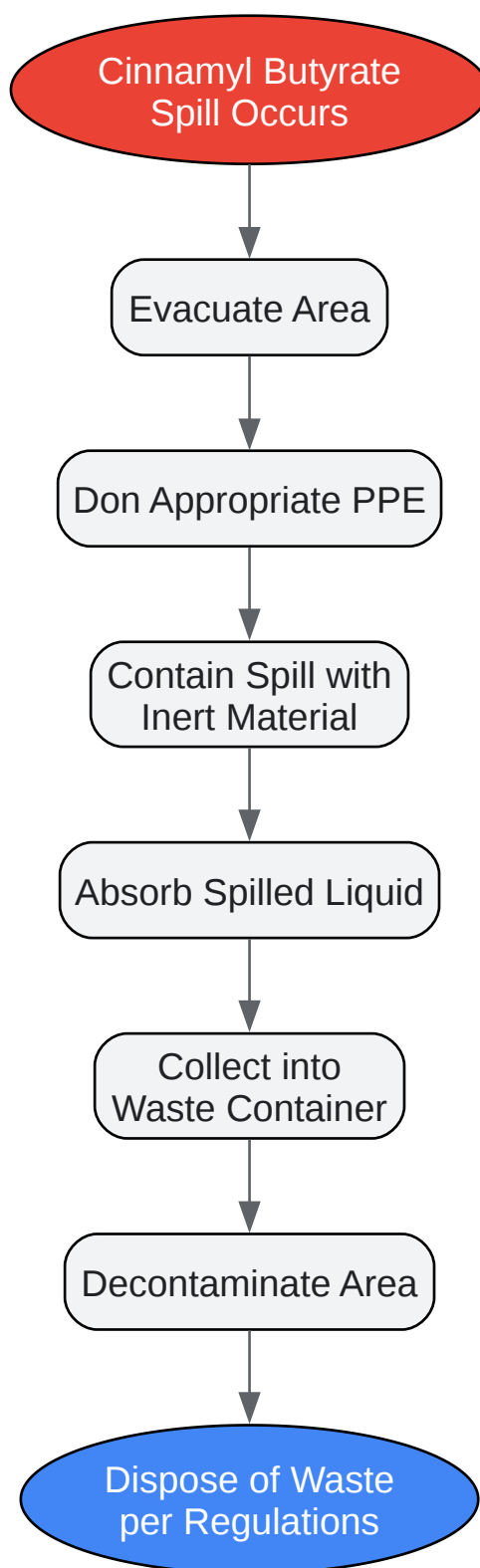
First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.^{[3][9]}

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and running water for at least 15 minutes. Seek medical advice if irritation develops or persists.[3][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][9]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the spill from spreading and entering drains or waterways.[3]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[3]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.



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Caption: Spill response workflow for **cinnamyl butyrate**.

Waste Disposal

All waste containing **cinnamyl butyrate** must be treated as chemical waste.

- Containers: Collect all **cinnamyl butyrate** waste, including contaminated materials, in a clearly labeled, sealed container.
- Regulations: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[9][10] Do not dispose of it down the drain.[3]

Conclusion

The proper handling and storage of **cinnamyl butyrate** are paramount for laboratory safety and the integrity of research data. By following these protocols, researchers can minimize risks and ensure a safe working environment. Always refer to the most current Safety Data Sheet (SDS) for the most comprehensive information.

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